A Technical Guide to Preliminary Studies on DHX36 in Cancer

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This document provides a comprehensive technical overview of the preliminary research concerning the DEAH-box helicase 36 (DHX36) and its multifaceted role in oncology. DHX36, also known as G4 Resolvase 1 (G4R1) or RNA Helicase Associated with AU-rich Elements (RHAU), is a critical enzyme responsible for resolving G-quadruplex (G4) structures in both DNA and RNA.[1][2][3] These four-stranded secondary structures are prevalent in the human genome, particularly in the regulatory regions of proto-oncogenes, and their stability can significantly influence gene expression, replication, and genomic integrity.[4][5]

The emerging body of research reveals a complex, often contradictory, role for DHX36 in cancer, functioning as a tumor suppressor in some contexts and a proto-oncogene in others. This guide synthesizes the current data on its expression, prognostic significance, and involvement in key signaling pathways across various cancer types, presenting quantitative data, detailed experimental protocols, and visual diagrams to facilitate a deeper understanding for research and drug development applications.

Core Function and Mechanism of DHX36

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DHX36 is an ATP-dependent helicase with a high degree of specificity and affinity for G-quadruplex structures.[1][3] Its primary role is to unwind these stable G4 motifs, thereby regulating numerous cellular processes.[6]

- Genomic Stability: By resolving G4s in DNA, DHX36 is crucial for maintaining genome integrity. Loss of DHX36 function leads to an increase in DNA double-strand breaks (DSBs), particularly at G4-containing regulatory regions, which can drive genomic instability.[1][7]
- Gene Expression: DHX36 modulates the expression of genes containing G4 motifs in their promoters or untranslated regions, including critical cancer-related genes like p53, MYC, VEGF, and BCL-2.[2][3][6] It can influence both transcription and translation.[6][8]
- Telomere Maintenance: The enzyme plays a role in resolving G4 structures within telomeric RNA, which is essential for telomerase activity and the elongation of telomeres.[9][10]

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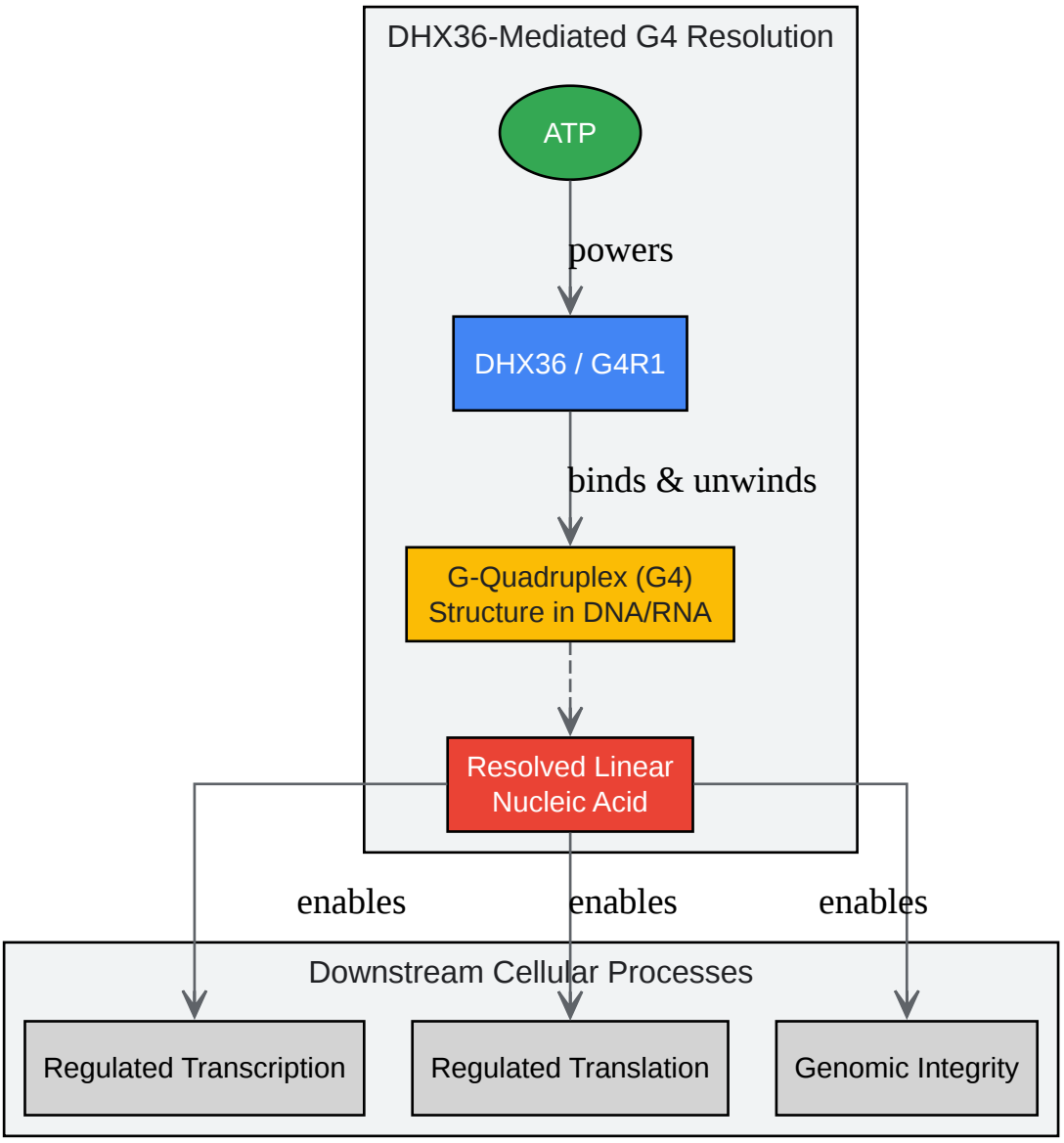

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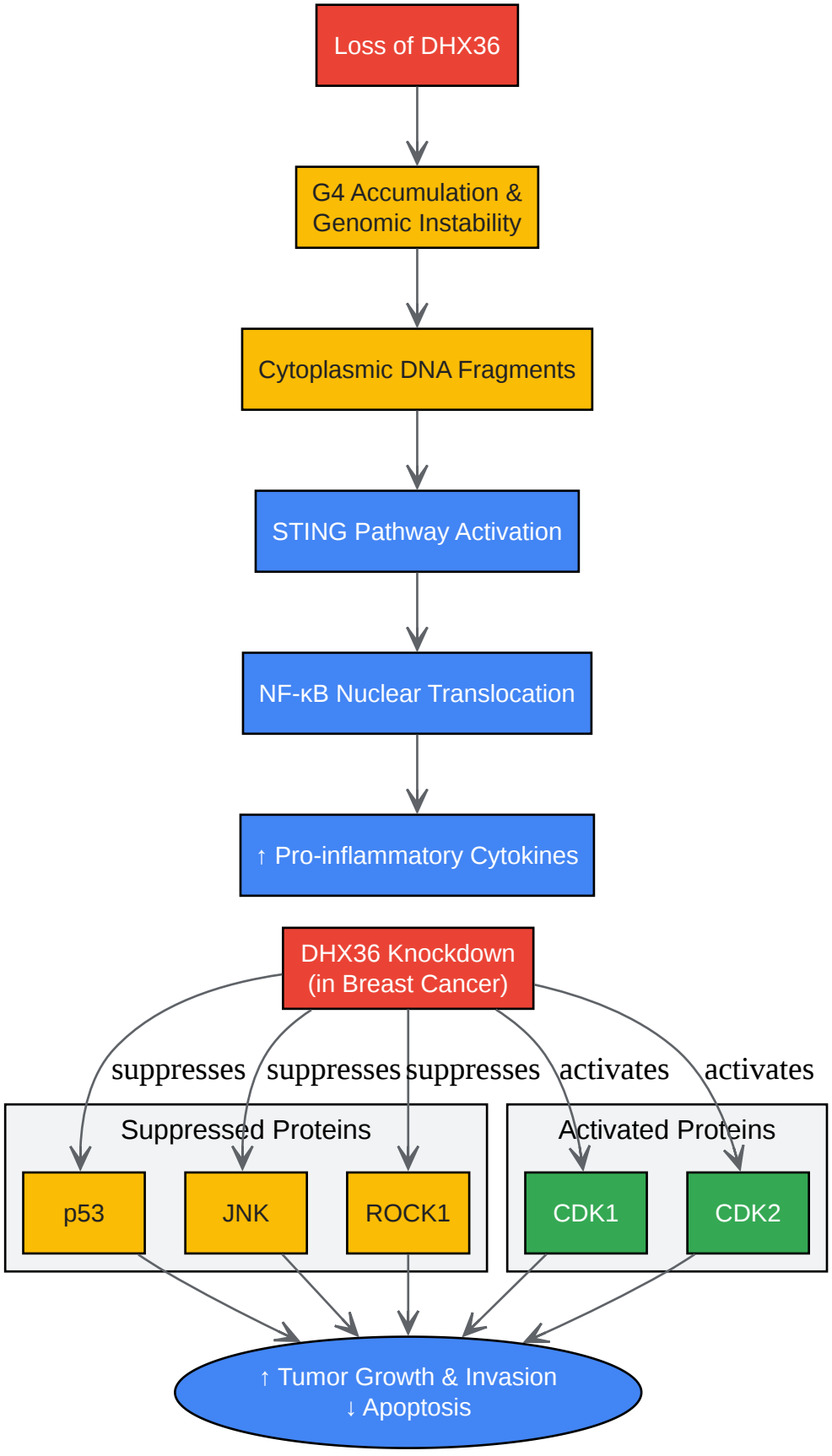

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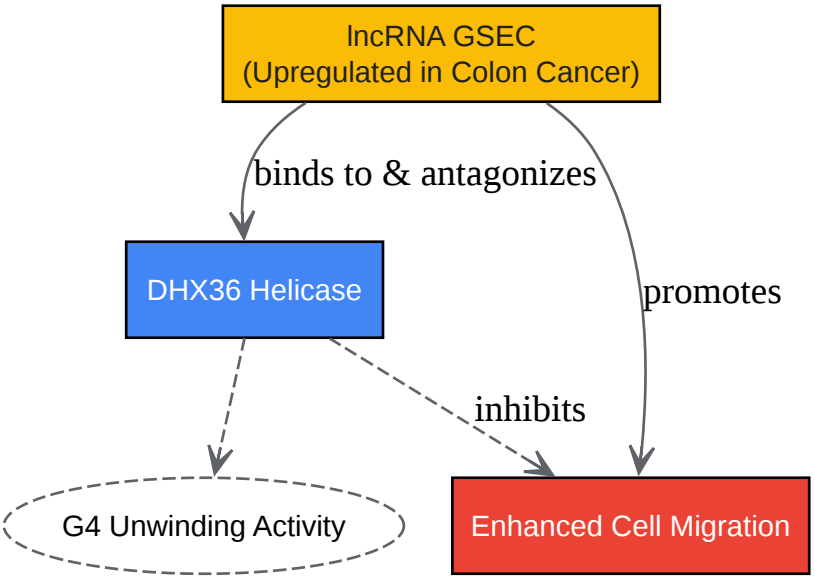

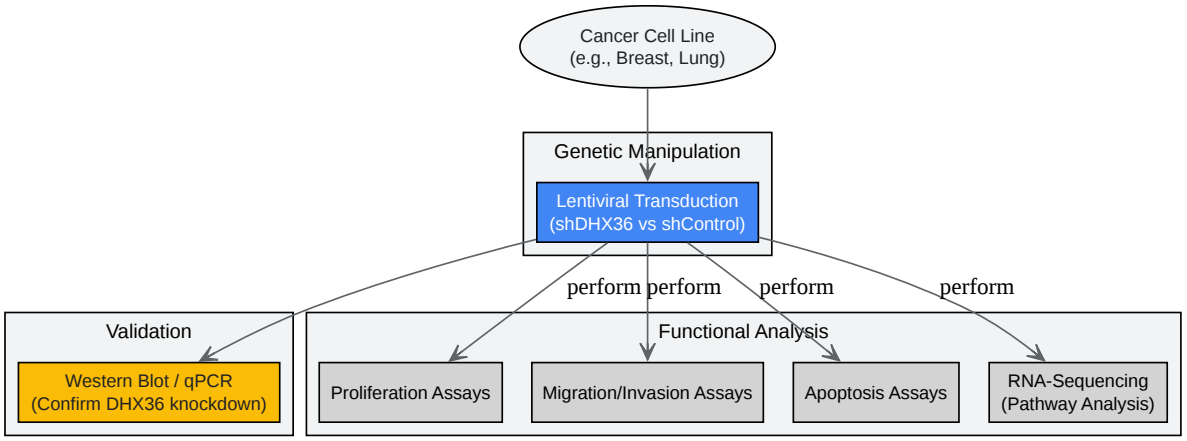

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